

Dregeoside Da1 CAS number and molecular formula (C₄₂H₇₀O₁₅)

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Compound of Interest

Compound Name: Dregeoside Da1

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Dregeoside Da1: A Technical Overview for Researchers

CAS Number: 98665-65-7 Molecular Formula: C₄₂H₇₀O₁₅

This document provides a comprehensive technical guide on **Dregeoside Da1**, a steroidal glycoside isolated from the plant *Dregea volubilis*. This guide is intended for researchers, scientists, and professionals in drug development, offering a consolidated resource on its chemical properties, biological activities, and experimental data.

Chemical and Physical Data

Dregeoside Da1 is a complex natural product with a significant molecular weight. The fundamental physicochemical properties are summarized below for easy reference.

Property	Value	Source
CAS Number	98665-65-7	[1][2]
Molecular Formula	C42H70O15	[1][2]
Molecular Weight	815.0 g/mol	[1]
Physical Description	Powder	[1]
Solubility	DMSO, Pyridine, Methanol, Ethanol	[1]

Biological Activity and Mechanism of Action

While research on **Dregeoside Da1** is still emerging, preliminary studies and data on related compounds from *Dregea volubilis* indicate potential therapeutic applications, particularly in the realm of oncology.

Antitumor and Cytotoxic Effects

Extracts from *Dregea volubilis*, the natural source of **Dregeoside Da1**, have demonstrated notable antitumor properties. Methanol extracts of the leaves and petroleum ether extracts of the fruits have shown efficacy against Ehrlich ascites carcinoma (EAC) in murine models.[3] The antitumor activity is associated with a reduction in tumor volume and viable tumor cell count, alongside the restoration of normal hematological profiles.[3] Furthermore, these extracts have been observed to enhance antioxidant enzyme activity, suggesting a mechanism that may involve the mitigation of oxidative stress.[3]

More specifically, a study involving the isolation of **Dregeoside Da1** alongside other pregnane glycosides from *Dregea volubilis* evaluated their cytotoxic activities. While the study did not single out the individual IC50 value for **Dregeoside Da1**, it reported a range of IC50 values between 11.72 and 20.30 μM for the group of isolated compounds, indicating a potential for cytotoxic activity.[4]

It is important to note that other glycosides isolated from *Dregea volubilis*, such as dregeoside Ap1 and dregeoside A01, have exhibited activity against melanoma B-16.[4]

Further research is required to fully elucidate the specific mechanism of action of **Dregeoside Da1**. The current data suggests that its antitumor potential may be linked to direct cytotoxicity against cancer cells and modulation of the cellular antioxidant response.

Experimental Protocols

Detailed experimental methodologies are crucial for the replication and advancement of scientific findings. Below are generalized protocols based on the available literature for key experiments related to the study of **Dregeoside Da1** and similar compounds.

In Vitro Cytotoxicity Assay (MTT Assay)

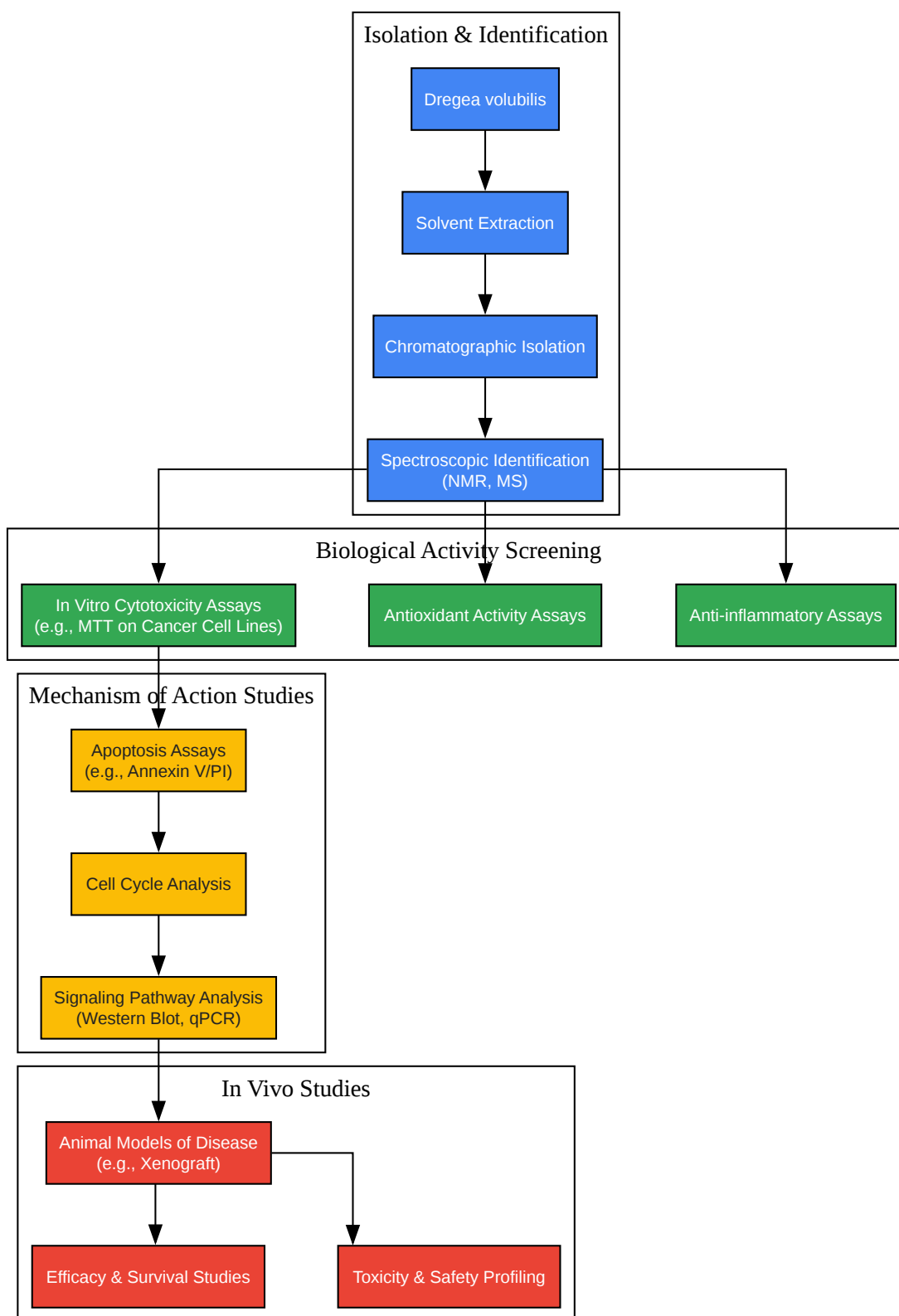
This protocol provides a general framework for assessing the cytotoxic effects of a compound on cancer cell lines.

- Cell Culture:
 - Culture a suitable cancer cell line (e.g., Ehrlich ascites carcinoma cells) in appropriate medium supplemented with fetal bovine serum and antibiotics.
 - Maintain the cells in a humidified incubator at 37°C with 5% CO₂.
- Cell Seeding:
 - Harvest cells and perform a cell count using a hemocytometer or automated cell counter.
 - Seed the cells into 96-well plates at a predetermined density and allow them to adhere overnight.
- Compound Treatment:
 - Prepare a stock solution of **Dregeoside Da1** in a suitable solvent (e.g., DMSO).
 - Prepare serial dilutions of the compound in the cell culture medium.
 - Replace the medium in the wells with the medium containing different concentrations of **Dregeoside Da1**. Include a vehicle control (medium with the solvent) and a positive control.

- Incubation:
 - Incubate the plates for a specified period (e.g., 24, 48, or 72 hours).
- MTT Assay:
 - Add MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution to each well and incubate for 2-4 hours to allow the formation of formazan crystals.
 - Solubilize the formazan crystals by adding a solubilization solution (e.g., DMSO or a specialized reagent).
- Data Analysis:
 - Measure the absorbance of the wells at a specific wavelength (typically around 570 nm) using a microplate reader.
 - Calculate the percentage of cell viability for each concentration compared to the vehicle control.
 - Determine the IC50 value (the concentration of the compound that inhibits 50% of cell growth) using a dose-response curve.

Logical Workflow for Investigating Dregeoside Da1

The following diagram illustrates a logical workflow for the comprehensive investigation of **Dregeoside Da1**, from initial isolation to the exploration of its therapeutic potential.



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A logical workflow for the investigation of **Dregeoside Da1**.

Future Directions

The preliminary data on **Dregeoside Da1** and related compounds from *Dregea volubilis* are promising. Future research should focus on:

- Determining the specific IC50 values of pure **Dregeoside Da1** against a panel of human cancer cell lines.
- Elucidating the precise molecular mechanism of action, including the identification of its direct cellular targets and the signaling pathways it modulates.
- Conducting in vivo studies using purified **Dregeoside Da1** to validate its antitumor efficacy and assess its safety profile in animal models.

This technical guide serves as a foundational resource for researchers embarking on the further investigation of **Dregeoside Da1**, a natural product with intriguing therapeutic potential.

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